

Technical Guide: Safety and Handling of 2-Iodo-5-nitroanisole

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Compound of Interest

Compound Name: 2-Iodo-5-nitroanisole

Cat. No.: B1296816

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-Iodo-5-nitroanisole** (CAS No. 5458-84-4). The following sections detail the chemical's hazards, proper handling procedures, personal protective equipment, emergency measures, and a detailed experimental protocol for its synthesis.

Chemical Identification and Physical Properties

2-Iodo-5-nitroanisole is a substituted aromatic compound. A summary of its key physical and chemical properties is provided in the table below.^{[1][2]}

Property	Value
Molecular Formula	C ₇ H ₆ INO ₃
Molecular Weight	279.03 g/mol
Appearance	White to light brown solid
Melting Point	128-130 °C
Boiling Point	341.2 ± 32.0 °C (Predicted)
Density	1.893 ± 0.06 g/cm ³ (Predicted)
Storage Temperature	Keep in a dark place, Sealed in dry, Room Temperature

Hazard Identification and GHS Classification

2-Iodo-5-nitroanisole is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Signal Word: Warning[1][3]

GHS Pictogram:[1][3]

- GHS07: Exclamation Mark

Hazard Statements:[3][4]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H317: May cause an allergic skin reaction.[4]

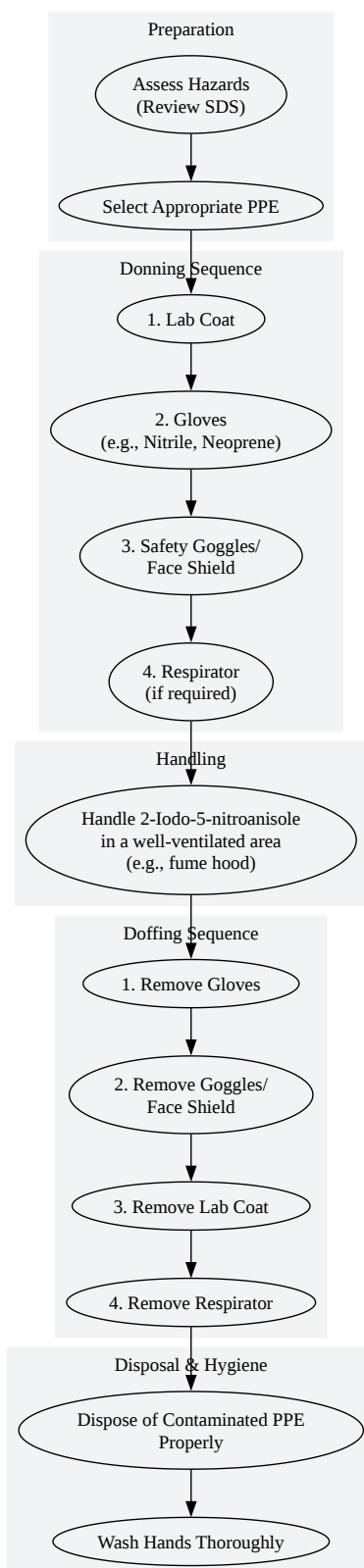
Precautionary Statements:[1][3]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential when handling **2-Iodo-5-nitroanisole** to minimize exposure and prevent adverse health effects.

PPE Category	Specifications
Eye/Face Protection	Wear chemical safety goggles that meet the standards of EU EN166 or US NIOSH. A face shield may be necessary for splash hazards.
Skin Protection	Wear a lab coat or other protective clothing to prevent skin contact.
Hand Protection	Chemical-resistant gloves are required. Suitable materials include Butyl rubber, Neoprene, and Nitrile rubber.[5] Always inspect gloves for degradation or punctures before use.
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.



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Caption: Recommended PPE donning and doffing workflow.

First Aid Measures

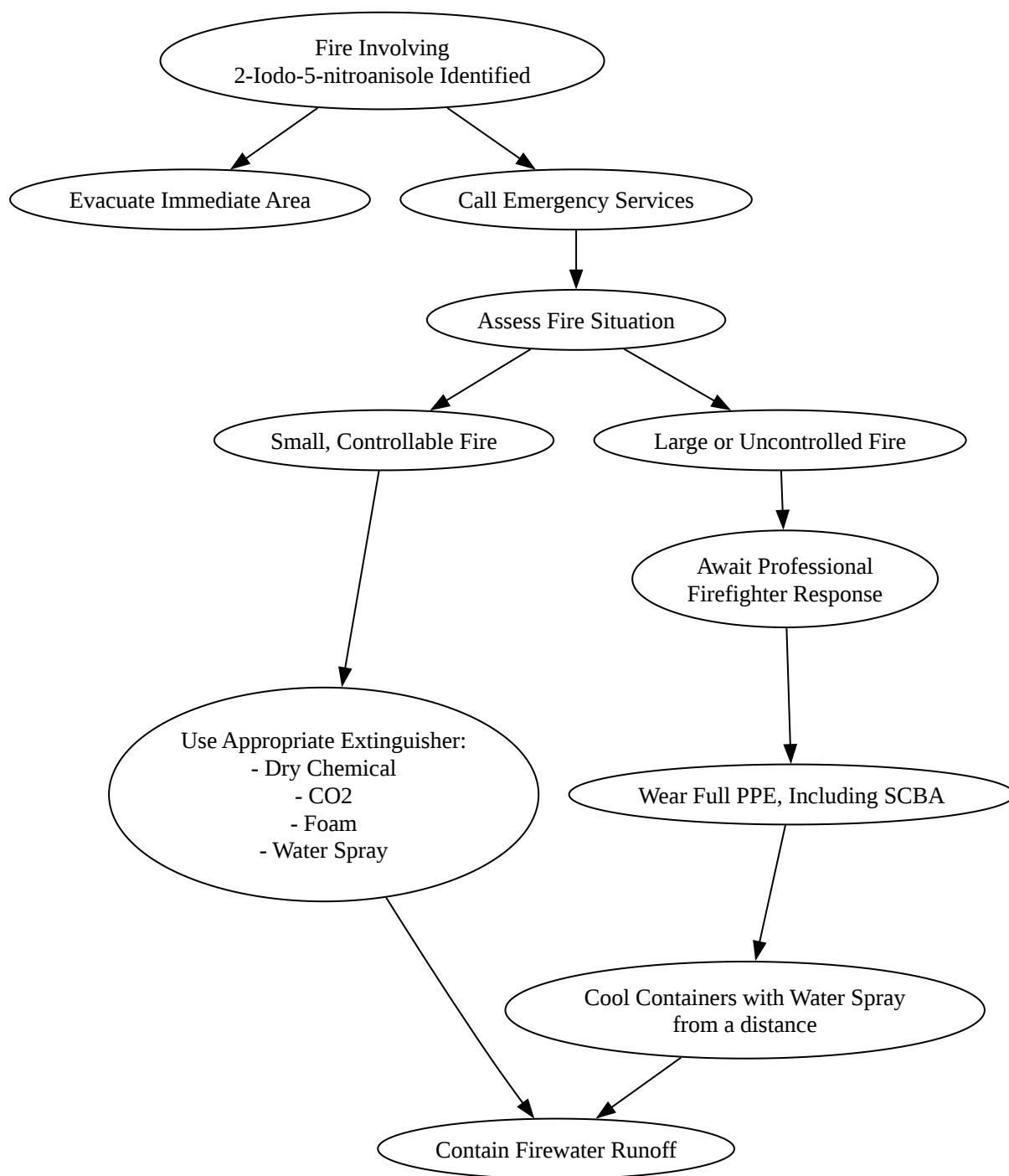
In the event of exposure to **2-Iodo-5-nitroanisole**, immediate medical attention is crucial.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.

Firefighting Measures

In case of a fire involving **2-Iodo-5-nitroanisole**, the following measures should be taken.

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** As an aromatic nitro compound, it may explode if heated under confinement.^[6] Combustion may produce toxic fumes, including nitrogen oxides and hydrogen iodide.^[7]
- **Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.



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Caption: Firefighting decision workflow for **2-Iodo-5-nitroanisole**.

Toxicological Information

There is no specific LD50 or LC50 data available for **2-Iodo-5-nitroanisole** in the searched literature. However, data for the structurally related compound 2-Nitroanisole is provided below for reference. It is important to handle **2-Iodo-5-nitroanisole** with the assumption of similar or greater toxicity.

Compound	Route	Species	LD50 Value
2-Nitroanisole	Oral	Rat	740 mg/kg
2-Nitroanisole	Oral	Mouse	1300 mg/kg

Experimental Protocol: Synthesis of 2-Iodo-5-nitroanisole

The following is a general laboratory-scale protocol for the synthesis of **2-Iodo-5-nitroanisole** from 2-methoxy-4-nitroaniline.[\[1\]](#)[\[2\]](#)

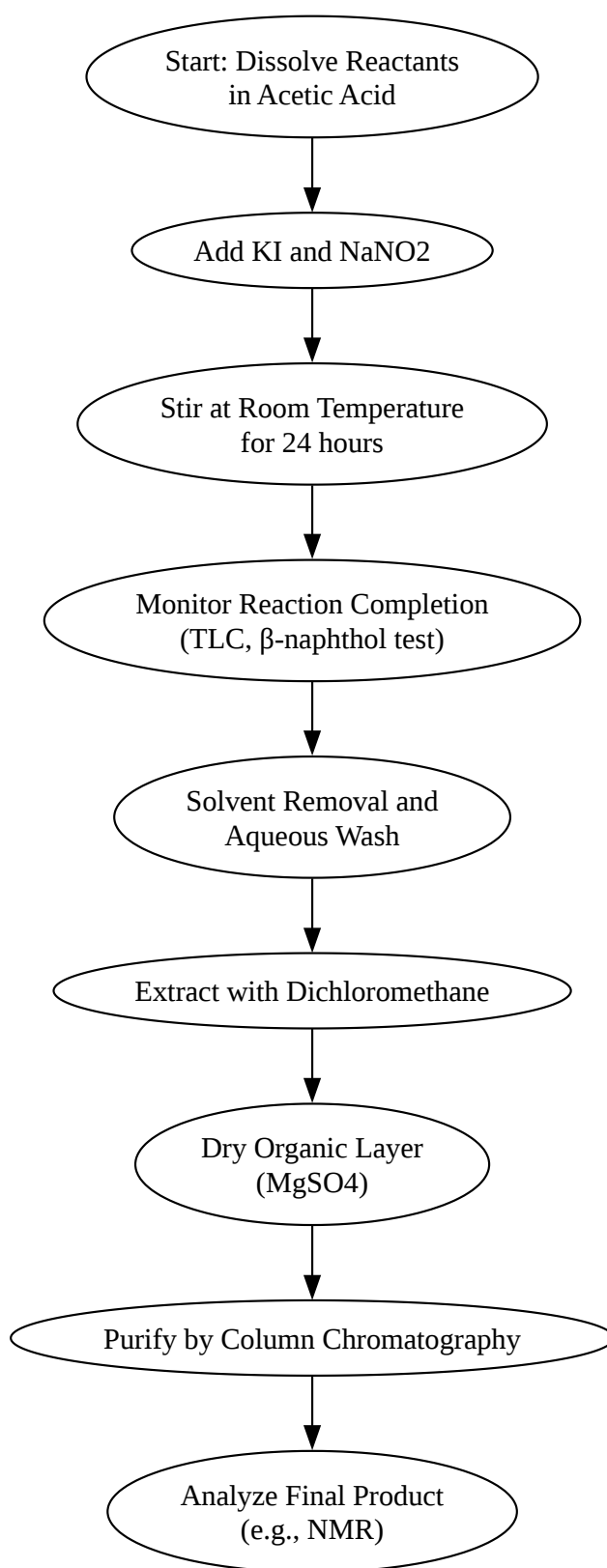
Materials:

- 2-Methoxy-4-nitroaniline
- Potassium iodide (KI)
- Sodium nitrite (NaNO₂)
- Camphorsulfonic acid
- Acetic acid
- Dichloromethane (CH₂Cl₂)
- Anhydrous magnesium sulfate (MgSO₄)
- Hexane
- Water (deionized)

- β -naphthol (for reaction completion test)
- Thin-layer chromatography (TLC) supplies

Procedure:

- In a suitable reaction vessel, dissolve 2-methoxy-4-nitroaniline (2.5 mmol) and camphorsulfonic acid (3.0 mmol) in acetic acid (30 mL) at room temperature.
- Sequentially add potassium iodide (5.0 mmol) and sodium nitrite (3.0 mmol) to the solution with stirring.
- Continue stirring the reaction mixture at room temperature for 24 hours. Nitrogen gas evolution should be observed.
- Monitor the reaction for completion using a β -naphthol test and thin-layer chromatography (TLC).
- Once the reaction is complete, remove the acetic acid using a rotary evaporator.
- Wash the resulting solid with water and then extract the product with dichloromethane.
- Dry the organic extract over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the solution under reduced pressure to remove the dichloromethane.
- Purify the crude product by column chromatography using a hexane/dichloromethane solvent system as the eluent.
- Confirm the identity and purity of the final product using appropriate analytical techniques, such as ^1H NMR spectroscopy.



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Caption: General workflow for the synthesis of **2-Iodo-5-nitroanisole**.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations.
- Waste materials should be handled by a licensed professional waste disposal service.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS for **2-Iodo-5-nitroanisole** from your supplier before handling this chemical.

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